The Physiological Role of TSPAN14 in Normal Cells: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*TC-SP 14*
Cat. No.:	*B582637*

Get Quote

Audience: Researchers, scientists, and drug development professionals.

Abstract

Tetraspanin 14 (TSPAN14) is a member of the evolutionary conserved TspanC8 subgroup of four-transmembrane domain proteins. In normal physiological contexts, TSPAN14 functions as a critical molecular chaperone for the metalloprotease ADAM10 (A Disintegrin and Metalloprotease 10). The core role of TSPAN14 is to bind directly to ADAM10 in the endoplasmic reticulum, facilitating its enzymatic maturation, proper trafficking to the cell surface, and influencing its substrate specificity. This regulatory function is fundamental to several key signaling pathways, most notably Notch signaling, which governs cell fate decisions, proliferation, and differentiation in a variety of tissues. This technical guide provides an in-depth overview of the established physiological functions of TSPAN14, quantitative data on its expression and activity, detailed experimental protocols for its study, and visualizations of its molecular interactions and pathways.

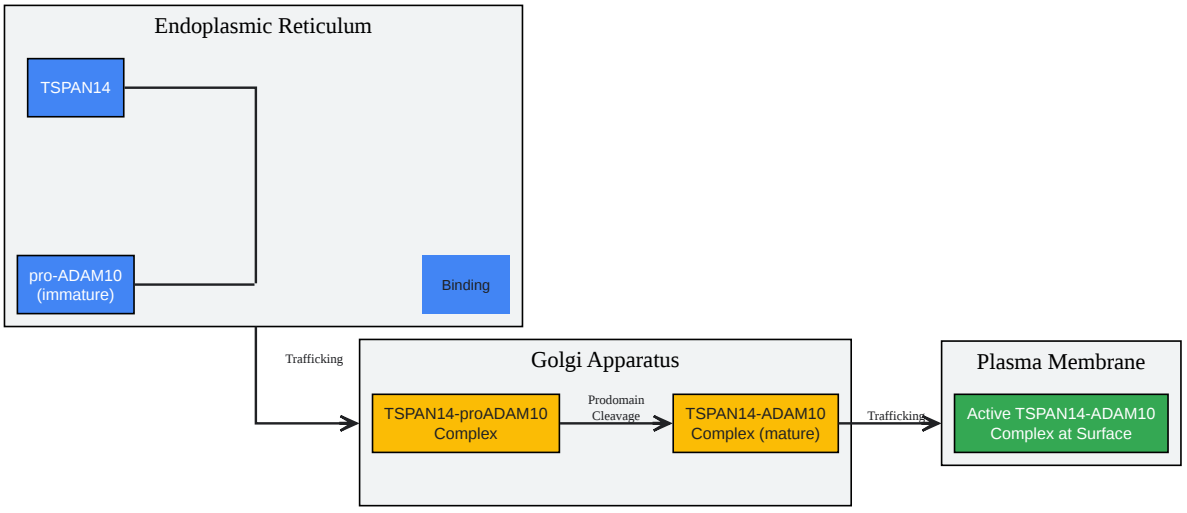
Core Physiological Function: The TSPAN14-ADAM10 Axis

© 2026 BenchChem. All rights reserved.

The primary and most well-characterized physiological role of TSPAN14 is its direct interaction with and regulation of ADAM10.[1] TSPAN14 is one of six members of the TspanC8 family (along with Tspan5, Tspan10, Tspan15, Tspan17, and Tspan33) that specifically associate with ADAM10.[2]

Interaction and Chaperoning

The interaction between TSPAN14 and ADAM10 is initiated in the endoplasmic reticulum (ER).[2] This binding is a prerequisite for the correct trafficking of ADAM10 out of the ER and through the Golgi apparatus, where ADAM10 undergoes proteolytic cleavage of its prodomain to become a mature, active enzyme.[3] The large extracellular loop (EC2) of TSPAN14 is the primary domain responsible for mediating this interaction.[4][5] By ensuring the maturation and cell surface localization of ADAM10, TSPAN14 directly controls the availability of active ADAM10 at the plasma membrane where it can engage its substrates.[4]



Click to download full resolution via product page

TSPAN14-mediated maturation and trafficking of ADAM10.

© 2026 BenchChem. All rights reserved.

Regulation of Substrate Specificity

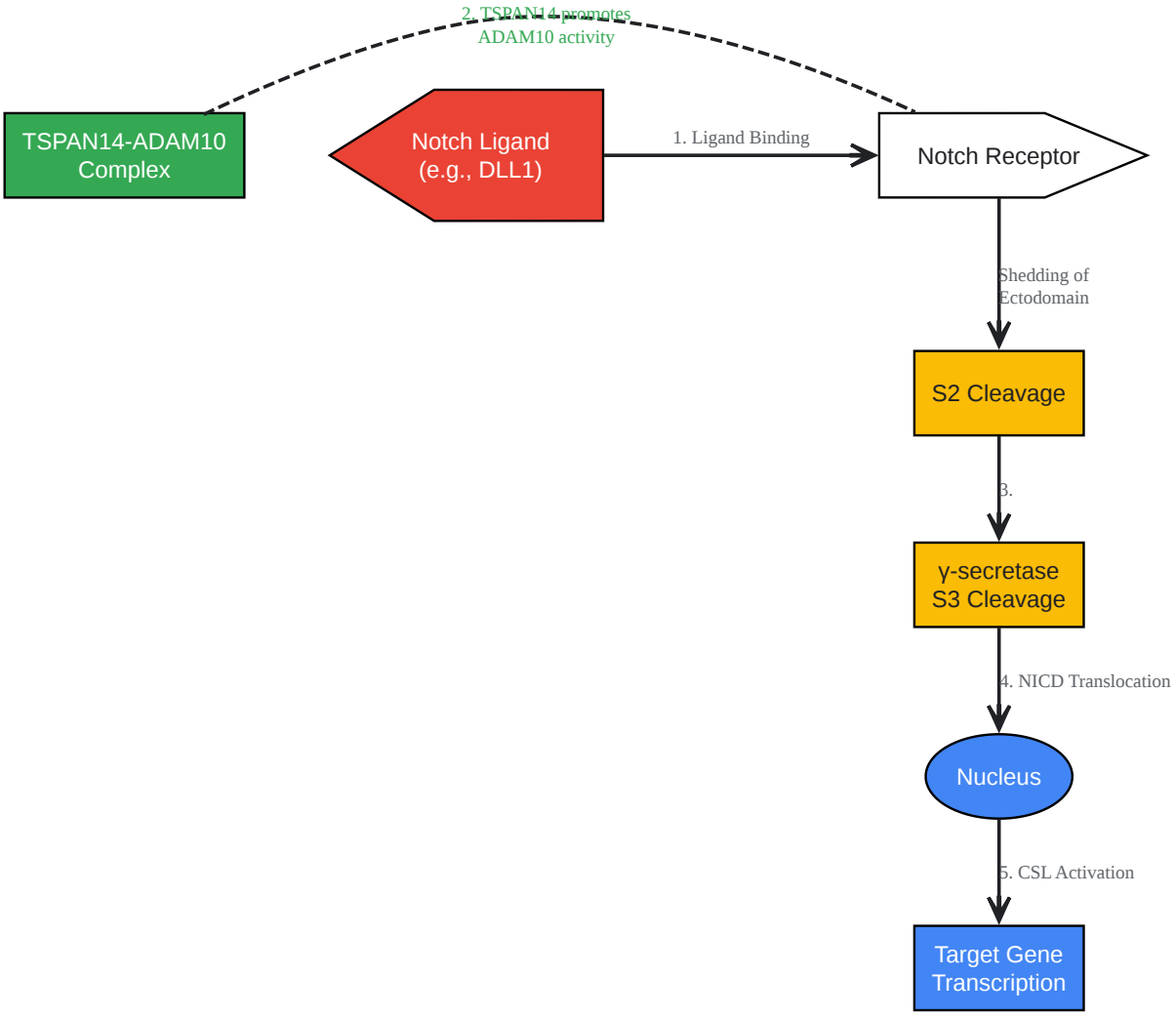
Different TspanC8 members can guide ADAM10 to cleave distinct substrates. While multiple TspanC8s can promote general ADAM10 activity, specific pairings appear preferential for certain substrates. For instance, TSPAN14 and TSPAN5 are the primary TspanC8s that promote ADAM10-mediated cleavage and activation of Notch receptors.[6][7] In contrast, TSPAN15 preferentially directs ADAM10 to cleave N-cadherin.[7] This suggests that TSPAN14 not only acts as a chaperone but also as a functional specifier, potentially by altering ADAM10 conformation or localizing it to specific membrane microdomains where particular substrates reside.

Role in Signaling Pathways: Notch Activation

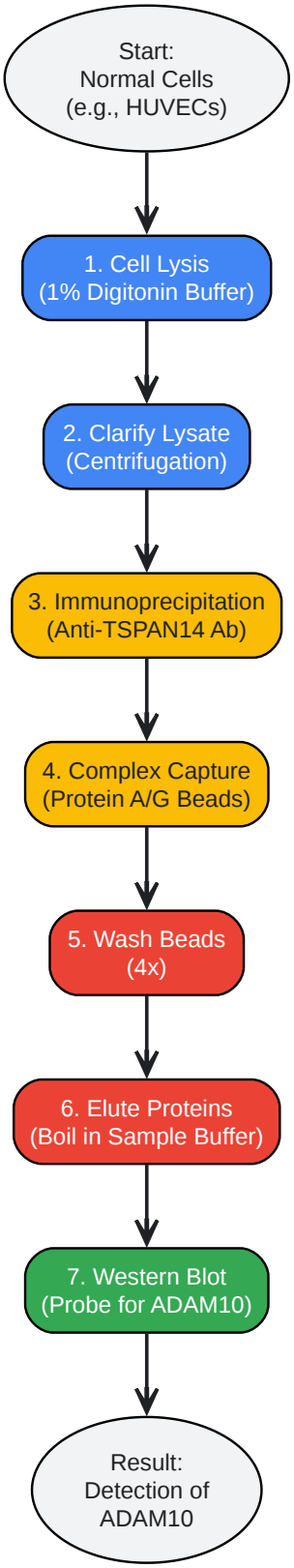
The most significant downstream consequence of TSPAN14 function in normal cells is the positive regulation of the Notch signaling pathway.[1] The Notch pathway is a highly conserved cell-cell communication system critical for development and tissue homeostasis.

Ligand binding to the Notch receptor triggers a conformational change that allows ADAM10 to perform the essential S2 cleavage, shedding the receptor's ectodomain. This is a rate-limiting step that is required before a subsequent intramembrane cleavage by γ-secretase can release the Notch Intracellular Domain (NICD). The NICD then translocates to the nucleus to act as a transcriptional co-activator. By increasing the pool of mature, surface-available ADAM10, TSPAN14 enhances the efficiency of ligand-induced S2 cleavage, thereby positively regulating Notch signal transduction.[6] Studies have shown that silencing TSPAN5 and TSPAN14 expression leads to a significant decrease in ligand-induced Notch activity, which correlates with reduced surface levels of ADAM10.[6]

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. The International Mouse Phenotyping Consortium (IMPC): a functional catalogue of the mammalian genome that informs conservation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The International Mouse Phenotyping Consortium: comprehensive knockout phenotyping underpinning the study of human disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. biorxiv.org [biorxiv.org]
- 4. genecards.org [genecards.org]
- 5. Gene - TSPAN14 [maayanlab.cloud]
- 6. biorxiv.org [biorxiv.org]
- 7. The C. elegans TspanC8 tetraspanin TSP-14 exhibits isoform-specific localization and function - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [The Physiological Role of TSPAN14 in Normal Cells: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582637/docs#the-physiological-role-of-tspan14-in-normal-cells-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.